

Proper Disposal Procedures for Miraculin (1-20)

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Compound of Interest

Compound Name: *Miraculin (1-20)*

Cat. No.: *B6304818*

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal procedures for **Miraculin (1-20)**, a glycoprotein used in research and development. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and waste management in a laboratory setting.

Safety and Hazard Information

Miraculin (1-20) is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.^[1] It is a white, nearly odorless powder.^[1] No dangerous reactions are known, and it is not considered to be a sensitizer.^[1] In silico and in vitro studies have demonstrated that miraculin does not pose a risk of allergy or toxicity to humans and is rapidly digested.

Key Safety Data Summary

Parameter	Information	Reference
CAS Number	198694-37-0	[1]
Appearance	White Powder	[1]
Odor	Nearly Odorless	[1]
Hazard Classification	Void (Not classified as hazardous)	[1]
Acute Toxicity	No further relevant information available	[1]
Primary Irritant Effect	No further relevant information available on skin or eye irritation	[1]
Sensitization	No sensitizing effects known	[1]
PBT and vPvB assessment	Not applicable	[1]

Disposal Procedures

As **Miraculin (1-20)** is not classified as hazardous, there are no specific, complex disposal protocols required. The primary guideline is to adhere to local and national regulations for non-hazardous waste.

Step-by-Step Disposal Guidance:

- **Consult Local Regulations:** Before disposal, always consult your institution's Environmental Health and Safety (EHS) department and review local and national regulations for chemical waste disposal.
- **Small Quantities:** For small residual quantities, such as those left in empty containers, the primary container should be triple-rinsed with an appropriate solvent (e.g., water). The rinsate can typically be disposed of down the drain, but confirm this with your local EHS guidelines.

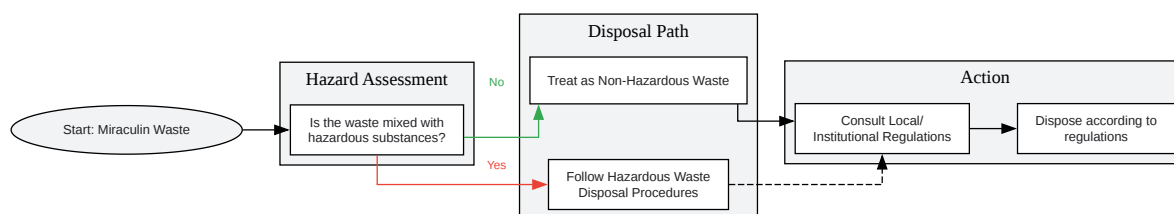
- **Unused or Waste Product:** Unused or waste **Miraculin (1-20)** powder should be collected in a designated, clearly labeled waste container for non-hazardous solid chemical waste.
- **Contaminated Materials:** Any materials, such as personal protective equipment (PPE), weighing paper, or spill cleanup materials that are contaminated with **Miraculin (1-20)** should be placed in the designated solid waste container.
- **Final Disposal:** The collected waste container should be disposed of through your institution's chemical waste management program, following their procedures for non-hazardous waste.

Experimental Protocols

No specific experimental protocols for the inactivation or disposal of **Miraculin (1-20)** are cited in safety data sheets, as its non-hazardous nature does not necessitate such procedures. Standard laboratory practices for the disposal of non-hazardous chemical waste are sufficient.

Miraculin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Miraculin (1-20)**.



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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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